

Safeguarding Research: A Comprehensive Guide to Handling ASN007

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Compound of Interest

Compound Name: ASN007

Cat. No.: B1574556

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For Immediate Implementation by Laboratory Personnel

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **ASN007**, a potent and orally active inhibitor of ERK1/2. Adherence to these protocols is critical for ensuring personnel safety and maintaining experimental integrity.

Immediate Safety and Handling Precautions

Given that a specific Safety Data Sheet (SDS) for **ASN007** is not publicly available, it is imperative to handle this compound as a potentially hazardous substance of unknown toxicity. The following personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the specific PPE required for any procedure involving **ASN007**. However, the following table outlines the minimum required PPE.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles	Protects eyes from splashes of liquids containing ASN007.[1]
Hand Protection	Nitrile gloves (double-gloving recommended)	Protects hands from contact with potentially hazardous materials.[1] Nitrile gloves are preferred for their chemical resistance.
Body Protection	Laboratory coat or gown	Protects skin and street clothing from contamination.[1]
Respiratory Protection	Use in a certified chemical fume hood	A fume hood provides the primary means of minimizing inhalation exposure.
Foot Protection	Closed-toe shoes	Protects feet from potential spills and falling objects.

Engineering Controls and Work Practices

- Ventilation: All handling of solid **ASN007** and preparation of stock solutions must be conducted in a certified chemical fume hood to minimize inhalation risk.[2]
- Weighing: Use a balance with a draft shield or conduct weighing within a fume hood.
- Solution Preparation: Prepare solutions in a fume hood. For dissolving, physical methods such as vortexing or sonication can be used.[3]
- Personal Hygiene: Wash hands thoroughly after handling **ASN007**, even if gloves were worn. Do not eat, drink, or apply cosmetics in the laboratory.
- Transport: When transporting **ASN007**, whether in solid form or in solution, use secondary containment.

ASN007: Properties and In Vitro Activity

ASN007 is a potent inhibitor of the extracellular-signal-regulated kinases ERK1 and ERK2.[\[3\]](#) [\[4\]](#) Its inhibitory activity has been quantified in various assays, as summarized below.

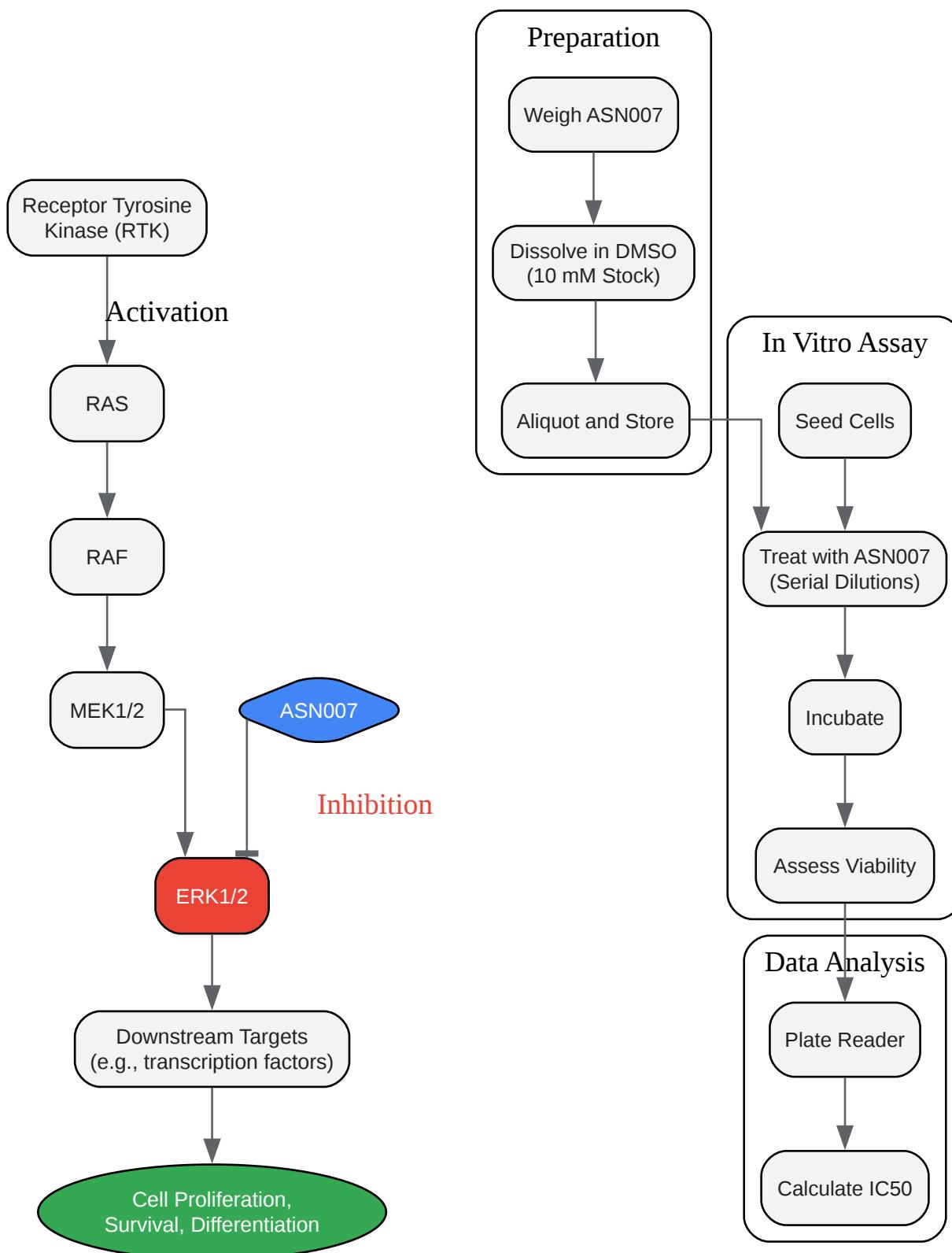
Property	Value	Source
Molecular Weight	473.93 g/mol	[3]
InChIKey	PWHIUQBBGPGFFV-GOSISDBHSA-N	[5]
Canonical SMILES	CC1=CN=C(N=C1N2C=C(N=C2)C(=O)N--INVALID-LINK--C3=CC(=CC(=C3)Cl)F)NC4C COCC4	[5]

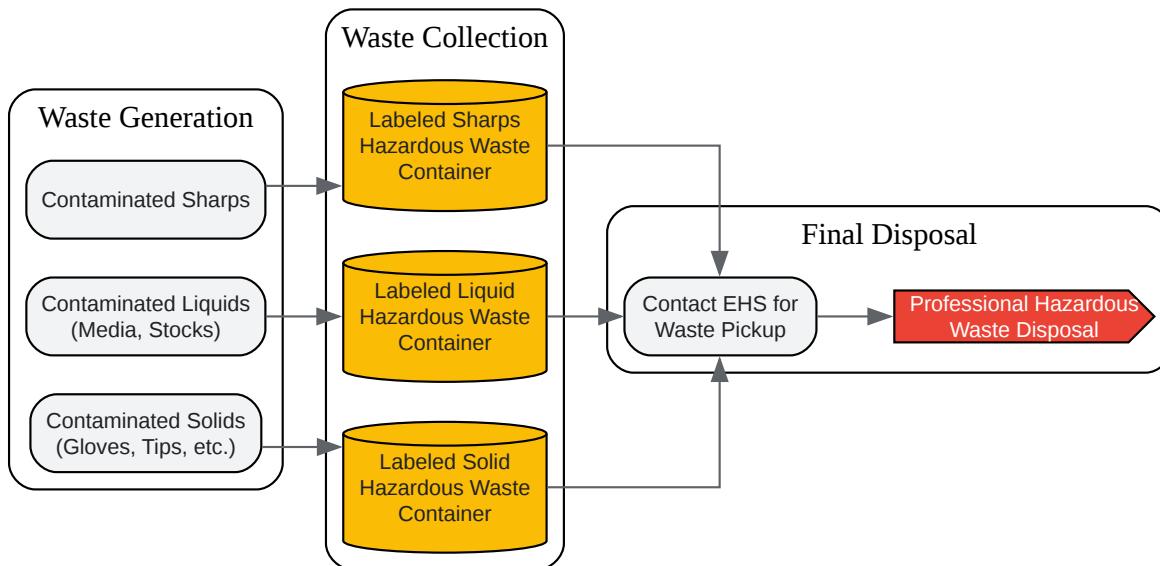
Assay Type	Target/Cell Line	IC ₅₀	Source
Cell-free biochemical assay	ERK1	2 nM	[4]
Cell-free biochemical assay	ERK2	2 nM	[4]
Antiproliferative assay	Cell lines with RAS/RAF pathway mutations (median)	37 nM	[4]
Antiproliferative assay	Cell lines without RAS/RAF pathway mutations	>10,000 nM	[4]

Mechanism of Action: Inhibition of the ERK1/2 Signaling Pathway

ASN007 targets and inhibits the activity of ERK1 and ERK2, which are critical kinases in the RAS/RAF/MEK/ERK signaling pathway. This pathway is a central regulator of cell proliferation, differentiation, and survival, and its dysregulation is a hallmark of many cancers. By inhibiting

ERK1/2, **ASN007** blocks downstream signaling events that promote tumor cell growth and survival.[\[6\]](#)





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